

An In-depth Technical Guide to a Trifluorinated Aminobenzoic Acid Isomer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3,4,5-trifluorobenzoic acid

Cat. No.: B1291705

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Disclaimer: Comprehensive experimental data for **2-Amino-3,4,5-trifluorobenzoic acid** is not readily available in the public domain. This guide will focus on the closely related and more extensively documented isomer, 3-Amino-2,4,5-trifluorobenzoic acid, which is likely the compound of interest for researchers and professionals in drug development.

This technical guide provides a detailed overview of the known physical and chemical properties of 3-Amino-2,4,5-trifluorobenzoic acid, a key intermediate in various chemical syntheses. The strategic placement of fluorine atoms and an amino group on the benzoic acid scaffold imparts unique electronic properties, making it a valuable building block in medicinal chemistry and materials science.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 3-Amino-2,4,5-trifluorobenzoic acid.

| Property | Value |
|---------------------|--|
| CAS Number | 119385-80-7 |
| Molecular Formula | C ₇ H ₄ F ₃ NO ₂ |
| Molecular Weight | 191.11 g/mol |
| Appearance | White to off-white solid |
| Purity | Typically available at $\geq 97\%$ |
| Melting Point | 133-136 °C |
| Boiling Point | 306.4±42.0 °C (Predicted) |
| Density | 1.635±0.06 g/cm ³ (Predicted) |
| pKa | 3.03±0.10 (Predicted) |
| Storage Temperature | 2-8°C |

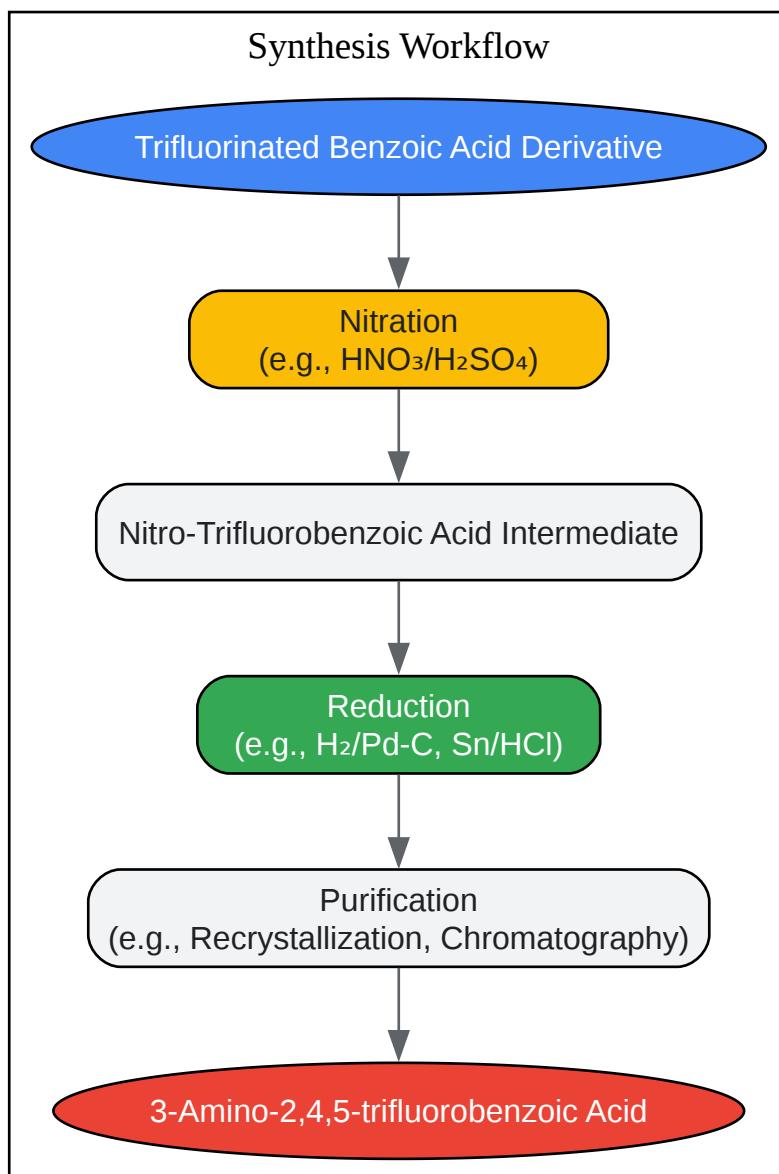
Note: Some of the data presented are predicted values from computational models.

Chemical Structure and Reactivity

3-Amino-2,4,5-trifluorobenzoic acid is an aromatic compound featuring a carboxylic acid group, an amino group, and three fluorine atoms attached to the benzene ring.^[1] The presence of both an acidic carboxylic acid and a basic amino group allows it to exhibit amphoteric properties. The fluorine atoms significantly influence the molecule's reactivity, solubility, and lipophilicity due to their high electronegativity.^[1] This substitution pattern makes the compound an interesting candidate for the synthesis of novel pharmaceutical and agrochemical agents.

Experimental Protocols and Synthesis

While specific, detailed experimental protocols for the synthesis of 3-Amino-2,4,5-trifluorobenzoic acid are proprietary, a general synthetic approach can be conceptualized. A plausible route would involve the nitration of a corresponding trifluorinated benzoic acid derivative, followed by the reduction of the nitro group to an amine. The following diagram illustrates a generalized workflow for such a synthesis.



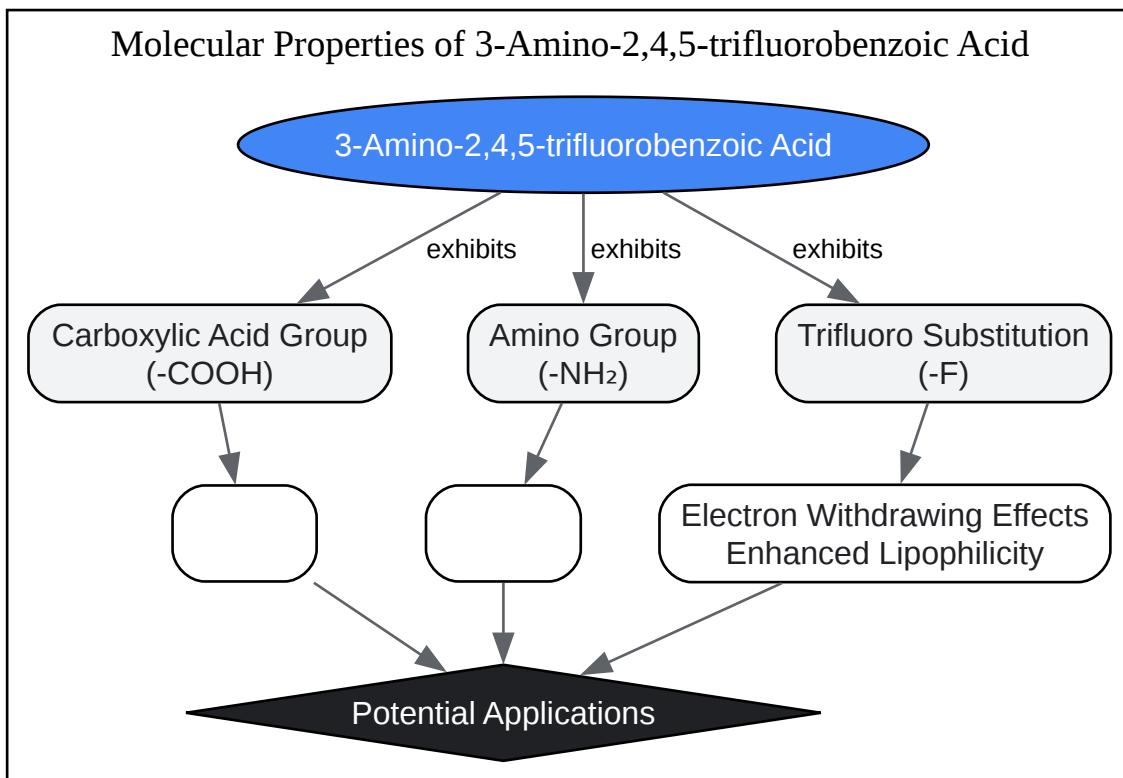
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A generalized synthetic workflow for 3-Amino-2,4,5-trifluorobenzoic acid.

This diagram outlines the logical progression from a starting material to the final product, highlighting the key chemical transformations involved. The specific reagents and reaction conditions would require experimental optimization.

Logical Relationships of Molecular Properties

The interplay of the different functional groups in 3-Amino-2,4,5-trifluorobenzoic acid dictates its overall characteristics and potential applications. The following diagram illustrates these relationships.



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Logical relationships of the functional groups and properties.

This diagram shows how the constituent functional groups determine the chemical nature of the molecule, which in turn suggests its utility in various applications, particularly as a versatile building block in the synthesis of more complex molecules.

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References

- 1. CAS 119385-80-7: 3-amino-2,4,5-trifluorobenzoic acid [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to a Trifluorinated Aminobenzoic Acid Isomer]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1291705#physical-and-chemical-properties-of-2-amino-3-4-5-trifluorobenzoic-acid>]

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